

Personal protective equipment for handling 5-Bromothiazole-2-carbaldehyde

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Compound of Interest

Compound Name: 5-Bromothiazole-2-carbaldehyde

Cat. No.: B1294191

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Essential Safety and Handling Guide for 5-Bromothiazole-2-carbaldehyde

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Bromothiazole-2-carbaldehyde**. Adherence to these protocols is essential for ensuring laboratory safety and proper environmental stewardship.

Chemical Identifier:

- Name: **5-Bromothiazole-2-carbaldehyde**
- Synonyms: 5-Bromo-1,3-thiazole-2-carbaldehyde, 5-bromo-2-thiazolecarboxaldehyde[1]
- CAS Number: 933752-44-4[1]
- Molecular Formula: C₄H₂BrNOS[1]

Hazard Identification and Classification:

5-Bromothiazole-2-carbaldehyde is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[1]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1]

- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.[1]

Signal Word: Warning[1]

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted before handling. The following PPE is mandatory:

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	Protects against splashes and dust particles.[2][3]
Skin Protection	Chemical-impermeable gloves (inspected before use). A chemical-resistant apron or lab coat.[2][4]	Prevents skin contact and absorption.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for particulates.[2][5]	Minimizes inhalation of dust or vapors.

Safety Operating and Disposal Plan

1. Preparation:

- Ensure a safety shower and eyewash station are readily accessible.[\[5\]](#)[\[6\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[5\]](#)
- Don the required PPE as specified in the table above.
- Have spill control materials readily available.

2. Handling and Use:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[5\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Do not eat, drink, or smoke in the handling area.[\[5\]](#)[\[7\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[5\]](#)
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[5\]](#)

3. In Case of a Spill:

- Evacuate personnel from the immediate area.
- Ventilate the area of the spill.
- Wearing appropriate PPE, sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[2\]](#)[\[5\]](#)

4. First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[2\]](#)[\[7\]](#)

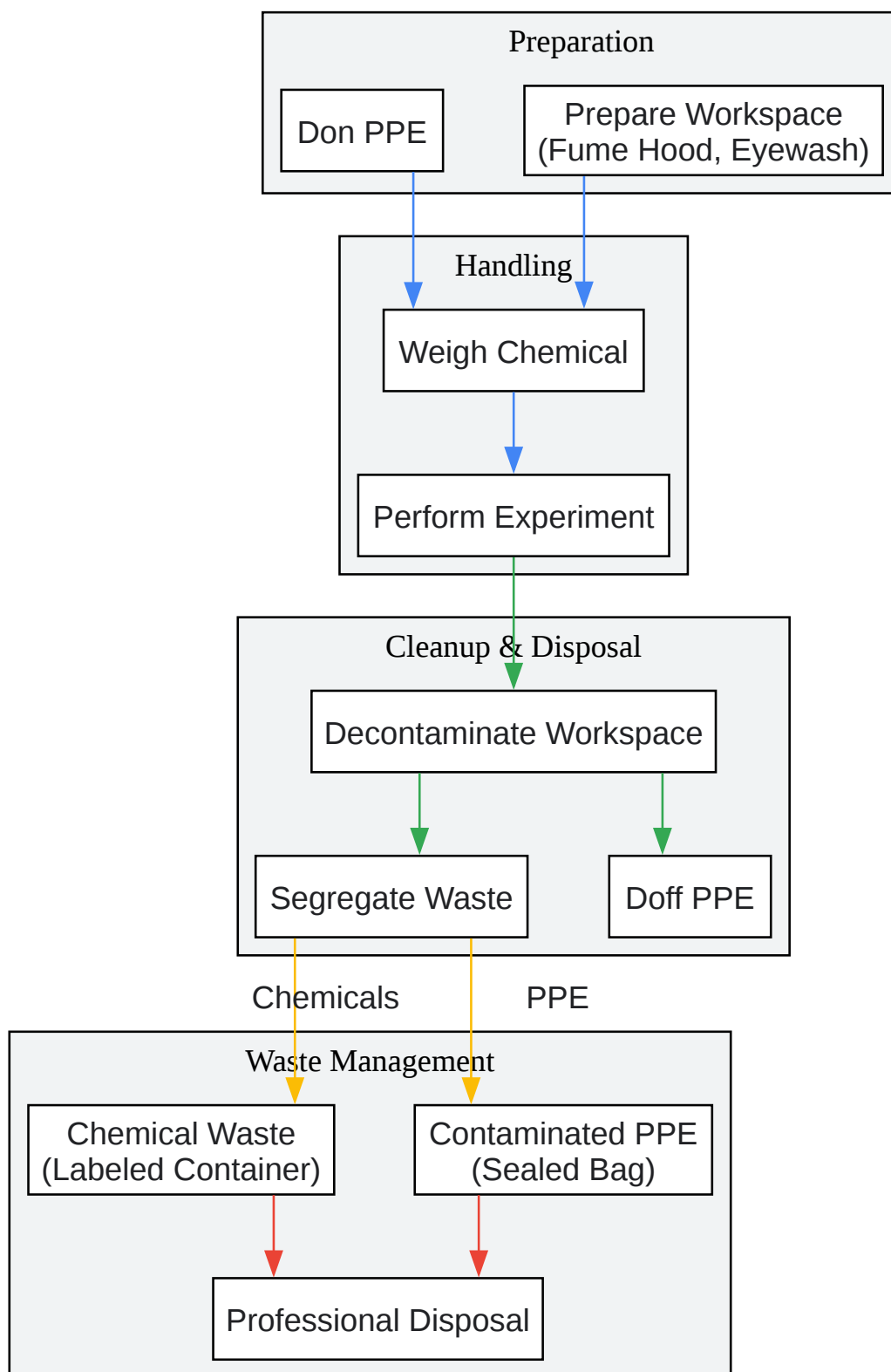
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[\[2\]](#)[\[7\]](#)
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[2\]](#)[\[5\]](#)
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[\[2\]](#)[\[5\]](#)

5. Disposal Plan:

All waste generated must be treated as hazardous.

- Chemical Waste: Dispose of **5-Bromothiazole-2-carbaldehyde** and any contaminated materials in a designated, labeled hazardous waste container. The container must be kept closed and stored in a cool, dry, well-ventilated area away from incompatible materials.[\[2\]](#)[\[5\]](#)
- Contaminated PPE: Contaminated gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.[\[3\]](#)
- Contact a licensed professional waste disposal service to dispose of this material.[\[2\]](#)

Experimental Workflow



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Caption: Workflow for safe handling of **5-Bromothiazole-2-carbaldehyde**.

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